

# Interference of chlorine in water analysis using methyl orange

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>p</i> -Dimethylaminodiazobenzenesulfo <i>nic acid</i>
Cat. No.:	B092230

[Get Quote](#)

## Technical Support Center: Water Analysis

Welcome to the technical support center for water analysis. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in obtaining accurate analytical results.

## Troubleshooting Guide: Interference of Chlorine in Alkalinity Titration with Methyl Orange

This guide addresses common issues encountered when residual chlorine in water samples interferes with alkalinity determination using methyl orange.

## Frequently Asked Questions (FAQs)

**Q1:** Why is my sample solution turning colorless or a faint yellow-brown before the expected endpoint during alkalinity titration with methyl orange?

**A:** This is a classic sign of chlorine interference. Residual free chlorine in the water sample acts as a strong oxidizing agent and bleaches the methyl orange indicator, causing the color to fade or disappear prematurely.<sup>[1][2]</sup> This leads to an inaccurate determination of the titration's endpoint and an underestimation of the sample's alkalinity. At chlorine levels above 3.5 mg/L, a

yellow-brown color may also appear when using mixed indicators like bromcresol green-methyl red.[3]

Q2: How does chlorine chemically interfere with methyl orange?

A: Methyl orange is an azo dye, which is responsible for its color. Free chlorine (hypochlorous acid and hypochlorite ions) in the water sample oxidizes and breaks the azo bond (-N=N-) in the methyl orange molecule.[4] This chemical reaction destroys the chromophore, which is the part of the molecule that absorbs light and imparts color, resulting in a colorless solution.

Q3: What are the common sources of chlorine in water samples?

A: Chlorine is widely used as a disinfectant in municipal drinking water treatment and wastewater treatment plants.[5][6] Therefore, tap water, treated wastewater, and water from swimming pools are common sources of residual chlorine.[6] It's essential to consider the origin of your water sample to anticipate potential chlorine interference.

Q4: How can I remove or neutralize chlorine in my water sample before titration?

A: The most common and effective method is chemical neutralization using a reducing agent. Sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) is widely recommended for this purpose.[5][6] Other methods include the use of sodium sulfite, ascorbic acid, or potassium metabisulfite.[7][8] Physical methods like letting the water stand to allow for evaporation can also remove chlorine, but this is a much slower process.[8][9]

Q5: Is it possible to use an alternative indicator that is not affected by chlorine?

A: While some indicators might be more resistant to chlorine than others, the most reliable approach to avoid indicator-related interference is to use a potentiometric titration method. This involves using a pH meter to determine the titration endpoint (e.g., pH 4.5 for total alkalinity), which is independent of a color change and thus not affected by chlorine bleaching.[10][11]

Q6: Can adding too much dechlorinating agent affect my results?

A: Yes, adding a significant excess of a dechlorinating agent like sodium thiosulfate can interfere with other analyses, such as Biochemical Oxygen Demand (BOD), where it can exert an oxygen demand and lead to falsely high results.[12] Therefore, it is crucial to add just

enough to neutralize the chlorine present. For alkalinity titrations, a small excess is generally not a significant issue, but it is good practice to add the recommended amount.

## Quantitative Data Summary

The following table summarizes the recommended amounts of various reagents for the dechlorination of water samples.

Dechlorinating Agent	Recommended Amount	Application Notes
Sodium Thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ )	1 drop (approx. 0.05 mL) of 0.1 M solution per 100 mL of sample. <a href="#">[3]</a> <a href="#">[13]</a>	Most common method for alkalinity titrations.
80 mg per 1 liter of water. <a href="#">[7]</a>	General-purpose dechlorination.	
Sodium Sulfite ( $\text{Na}_2\text{SO}_3$ )	40 - 50 mg per 1 liter of water. <a href="#">[7]</a>	An alternative to sodium thiosulfate.
Ascorbic Acid	25 mg per 40 mL vial (for EPA 524.2). <a href="#">[7]</a>	Often used in analyses for volatile organic compounds.
Potassium Metabisulfite	One tablet can treat 20 gallons of water. <a href="#">[8]</a>	Commonly used in brewing and winemaking. <a href="#">[8]</a>

## Experimental Protocols

### Protocol 1: Dechlorination of Water Sample Using Sodium Thiosulfate

This protocol describes the steps to neutralize residual chlorine in a water sample before performing an alkalinity titration.

#### Materials:

- Water sample
- Sodium thiosulfate solution (0.1 M)

- Glassware (e.g., beaker, graduated cylinder)

Procedure:

- Measure the desired volume of the water sample (e.g., 100 mL) into a clean beaker.
- Add one drop (approximately 0.05 mL) of 0.1 M sodium thiosulfate solution to the sample.  
[\[13\]](#)
- Stir the sample gently to ensure thorough mixing.
- Allow the sample to stand for a few minutes to ensure the neutralization reaction is complete.
- The dechlorinated sample is now ready for the addition of the methyl orange indicator and titration with a standard acid.

## Protocol 2: Alkalinity Titration Using Methyl Orange

This protocol outlines the standard procedure for determining the total alkalinity of a water sample.

Materials:

- Dechlorinated water sample (100 mL)
- Standardized sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or hydrochloric acid (HCl) solution (0.02 N)
- Methyl orange indicator solution
- Buret, stand, and clamp
- Beaker or Erlenmeyer flask
- Magnetic stirrer and stir bar (optional)


Procedure:

- Fill a clean buret with the standardized acid solution and record the initial volume.

- Transfer 100 mL of the dechlorinated water sample to a clean beaker or Erlenmeyer flask.
- Add 2-3 drops of methyl orange indicator solution to the water sample. The solution should turn yellow.[14]
- Place the beaker on a magnetic stirrer (if available) and begin stirring gently.
- Slowly titrate the sample with the standard acid from the buret, swirling the flask continuously.
- Continue the titration until the color of the solution changes from yellow to a faint salmon-pink.[15] This is the endpoint.
- Record the final volume of the acid in the buret.
- Calculate the total alkalinity using the appropriate formula.


## Visualizations

Below are diagrams illustrating key workflows and chemical pathways related to chlorine interference in water analysis.

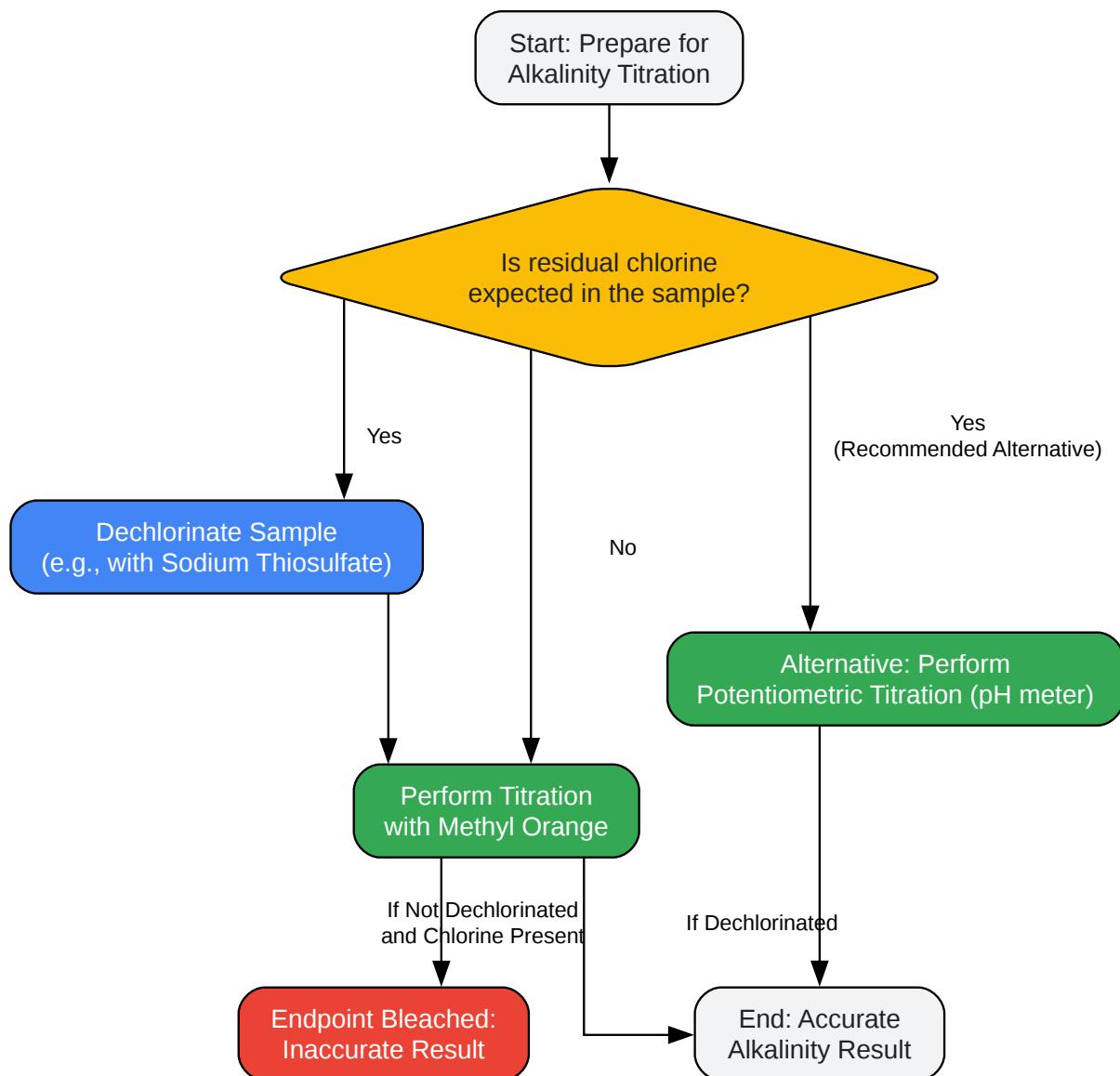

[Click to download full resolution via product page](#)

Caption: Workflow for handling potential chlorine interference.

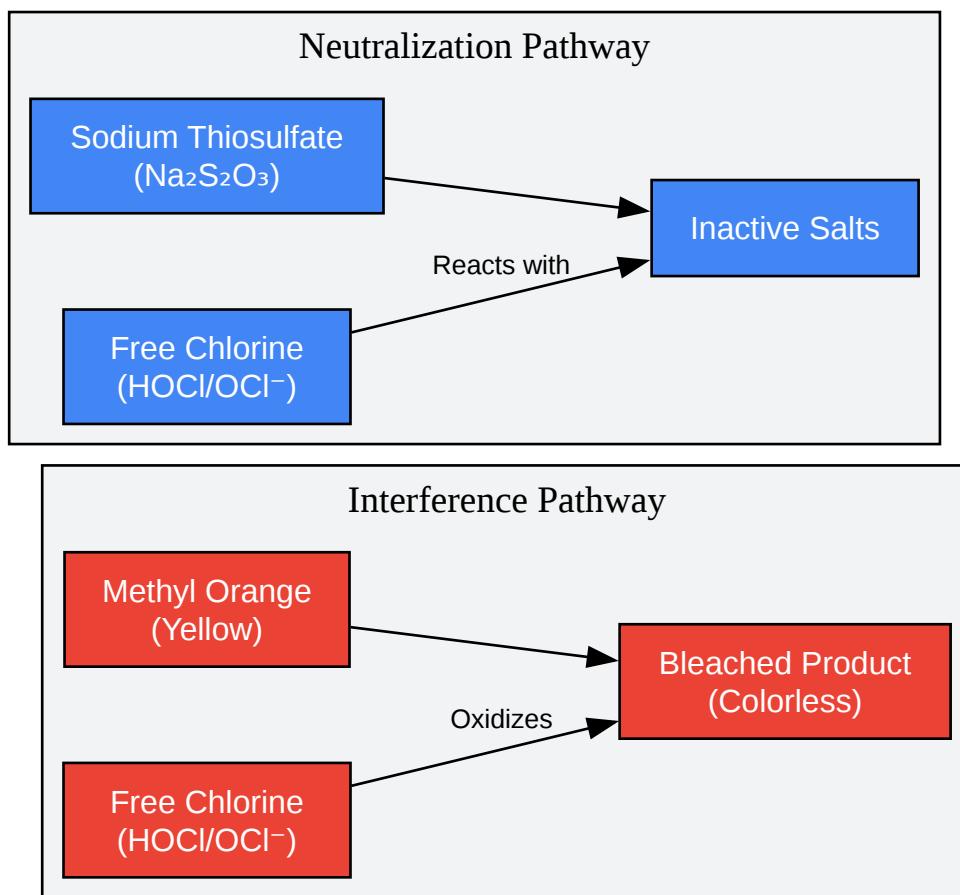

[Click to download full resolution via product page](#)

Caption: Chemical pathways of chlorine interference and neutralization.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 2. Determination of Free Chlorine by Methyl Orange | CoLab [colab.ws]
- 3. MyHach - Customer Service [support.hach.com]
- 4. quora.com [quora.com]

- 5. Remove Residual Chlorine before Microbial Analysis | Pharmaguideline [pharmaguideline.com]
- 6. getwsu.com [getwsu.com]
- 7. eurofinsus.com [eurofinsus.com]
- 8. How to Remove Chlorine From Water - Sensorex Liquid Analysis Technology [sensorex.com]
- 9. culligan.com [culligan.com]
- 10. documents.thermofisher.com [documents.thermofisher.com]
- 11. mantech-inc.com [mantech-inc.com]
- 12. MyHach - Customer Service [support.hach.com]
- 13. deq.nc.gov [deq.nc.gov]
- 14. methyl orange alkalinity - Water Quality Monitoring [tidjma.tn]
- 15. RXSOL | THINK CHEMICALS | THINK RXMARINE [rxmarine.com]
- To cite this document: BenchChem. [Interference of chlorine in water analysis using methyl orange]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092230#interference-of-chlorine-in-water-analysis-using-methyl-orange]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)